

An In-depth Technical Guide to Methyl 2-fluoro-4-methoxybenzoate

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Compound of Interest

Compound Name: *Methyl 2-fluoro-4-methoxybenzoate*

CAS No.: *128272-26-4*

Cat. No.: *B160084*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Methyl 2-fluoro-4-methoxybenzoate, with the CAS Number 128272-26-4, is a substituted aromatic ester that has garnered significant interest in the fields of medicinal chemistry and materials science.^[1] Its unique trifunctional substitution pattern, comprising a methyl ester, a fluorine atom, and a methoxy group on a benzene ring, makes it a versatile building block for the synthesis of more complex molecules.^[1] This guide provides a comprehensive overview of its synthesis, properties, applications, and safety considerations, tailored for professionals in research and development.

The strategic placement of the electron-withdrawing fluorine atom and the electron-donating methoxy group influences the reactivity of the aromatic ring, offering regioselective control in subsequent chemical transformations. This characteristic is particularly valuable in the design and synthesis of novel active pharmaceutical ingredients (APIs) and specialty chemicals.^[1]

Chemical Structure and Identification

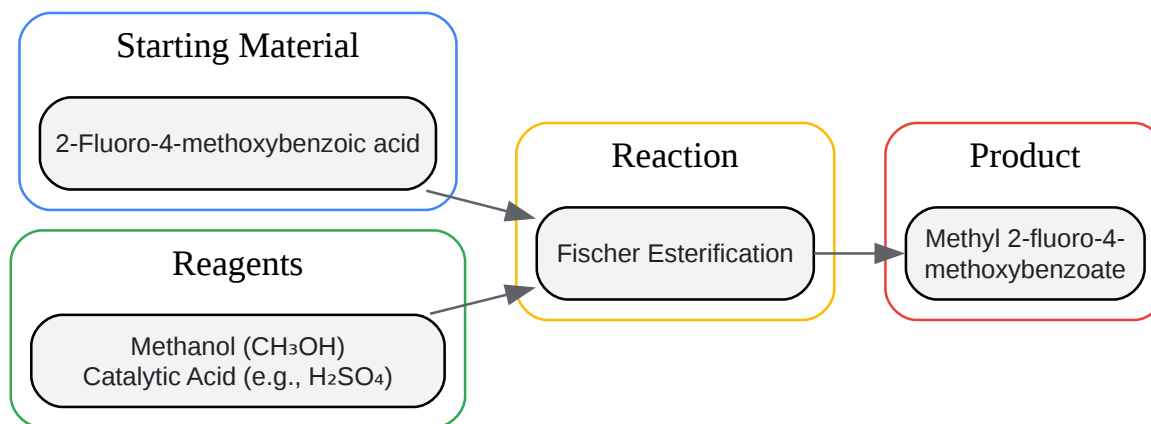
The chemical structure of **Methyl 2-fluoro-4-methoxybenzoate** is fundamental to understanding its reactivity and applications.

Caption: Chemical structure of **Methyl 2-fluoro-4-methoxybenzoate**.

Synthesis of Methyl 2-fluoro-4-methoxybenzoate

While a specific, published, step-by-step protocol for the synthesis of **Methyl 2-fluoro-4-methoxybenzoate** is not readily available in the searched literature, a plausible and scientifically sound synthetic route can be devised based on established organic chemistry principles and published methods for analogous compounds. A common and logical approach would be the esterification of the corresponding carboxylic acid, 2-fluoro-4-methoxybenzoic acid.

Proposed Synthetic Workflow:



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Caption: Proposed Fischer esterification workflow for the synthesis of **Methyl 2-fluoro-4-methoxybenzoate**.

Detailed Experimental Protocol (Hypothetical):

This protocol is based on standard Fischer esterification procedures.

- **Reaction Setup:** In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, dissolve 2-fluoro-4-methoxybenzoic acid (1.0 eq.) in an excess of methanol (e.g., 10-20 eq.).
- **Catalyst Addition:** Carefully add a catalytic amount of a strong acid, such as concentrated sulfuric acid (e.g., 0.1 eq.), to the solution.
- **Reaction:** Heat the mixture to reflux and maintain the temperature for several hours (e.g., 4-8 hours). The reaction progress can be monitored by Thin Layer Chromatography (TLC).
- **Work-up:** After the reaction is complete, allow the mixture to cool to room temperature. Neutralize the excess acid with a mild base, such as a saturated sodium bicarbonate solution.
- **Extraction:** Extract the aqueous layer with an organic solvent, such as ethyl acetate. Combine the organic layers.
- **Purification:** Wash the combined organic layers with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure to yield the crude product. Further purification can be achieved by column chromatography on silica gel.

Physicochemical and Spectroscopic Properties

A summary of the key physicochemical and spectroscopic data for **Methyl 2-fluoro-4-methoxybenzoate** is presented below.

Property	Value
CAS Number	128272-26-4
Molecular Formula	C ₉ H ₉ FO ₃
Molecular Weight	184.16 g/mol
Physical Form	Solid
Purity	Typically ≥98%
Storage Temperature	Room temperature, sealed in dry conditions

Spectroscopic Data: While a full dataset is not publicly available, typical spectroscopic features can be inferred. Spectroscopic data for this compound, including ¹H NMR, ¹³C NMR, IR, and Mass Spectrometry, are available through specialized chemical data providers.

Applications in Research and Development

Methyl 2-fluoro-4-methoxybenzoate serves as a crucial intermediate in the synthesis of a variety of more complex molecules, particularly within the pharmaceutical and materials science sectors.[1]

Pharmaceutical Research:

The primary application of this compound is as a building block for the development of Active Pharmaceutical Ingredients (APIs).[1] The presence and relative positions of the fluoro, methoxy, and ester groups allow for a wide range of chemical modifications, making it a valuable scaffold in drug discovery. It is frequently utilized in the synthesis of complex heterocyclic compounds, which are a common feature in many modern pharmaceuticals.[2] While specific drug names synthesized directly from this intermediate are not prominently disclosed in the public domain, its utility in creating novel molecules with potential biological activity is well-recognized in the field.[1][2]

Materials Science:

In addition to its role in pharmaceuticals, **Methyl 2-fluoro-4-methoxybenzoate** is also employed in the synthesis of specialty chemicals and polymers.[1] The incorporation of the fluorinated methoxybenzoate moiety can enhance the properties of the final materials, such as thermal stability and chemical resistance.

Safety and Handling

As with any chemical reagent, proper safety precautions must be observed when handling **Methyl 2-fluoro-4-methoxybenzoate**.

Hazard Statements:

- H302: Harmful if swallowed.
- H315: Causes skin irritation.

- H320: Causes eye irritation.
- H335: May cause respiratory irritation.[1]

Precautionary Statements:

- P264: Wash skin thoroughly after handling.
- P270: Do not eat, drink or smoke when using this product.
- P301+P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.
- P330: Rinse mouth.[1]

It is imperative to handle this compound in a well-ventilated area, wearing appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat. For detailed safety information, always refer to the latest Safety Data Sheet (SDS) provided by the supplier.

References

- **Methyl 2-fluoro-4-methoxybenzoate**. MySkinRecipes. [[Link](#)]
- The Role of Methyl 4-fluoro-2-methylbenzoate in Modern Pharmaceutical Synthesis. NINGBO INNO PHARMCHEM CO.,LTD.[[Link](#)]

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Sources

- 1. [Methyl 2-fluoro-4-methoxybenzoate \[myskinrecipes.com\]](#)
- 2. [nbinno.com \[nbinno.com\]](#)

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